

Pictilisib response rates in different cancer types

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Compound Focus: Pictilisib

CAS No.: 957054-30-7

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Pictilisib Profile and Clinical Data

The table below summarizes the available key information on **Pictilisib** (GDC-0941).

Attribute	Description
Drug Class	Orally available, selective, potent class I pan-PI3K inhibitor [1] [2].
Primary Targets (IC ₅₀)	PI3K α (3 nM), PI3K β (33 nM), PI3K δ (3 nM), PI3K γ (75 nM). Weakly inhibits mTOR (IC ₅₀ 580 nM) [1].
Key Combination	Often studied in combination with Fulvestrant (an endocrine therapy) [2].
Response in Advanced/Metastatic Breast Cancer	No significant improvement in Progression-Free Survival (PFS) when added to fulvestrant [1] [2]. Significant toxicity was observed, reducing treatment effectiveness [2].
Response in Other Solid Tumors	A phase I study in various solid tumors showed antitumor activity with an acceptable safety profile [1]. Specific response rates per cancer type are not provided.

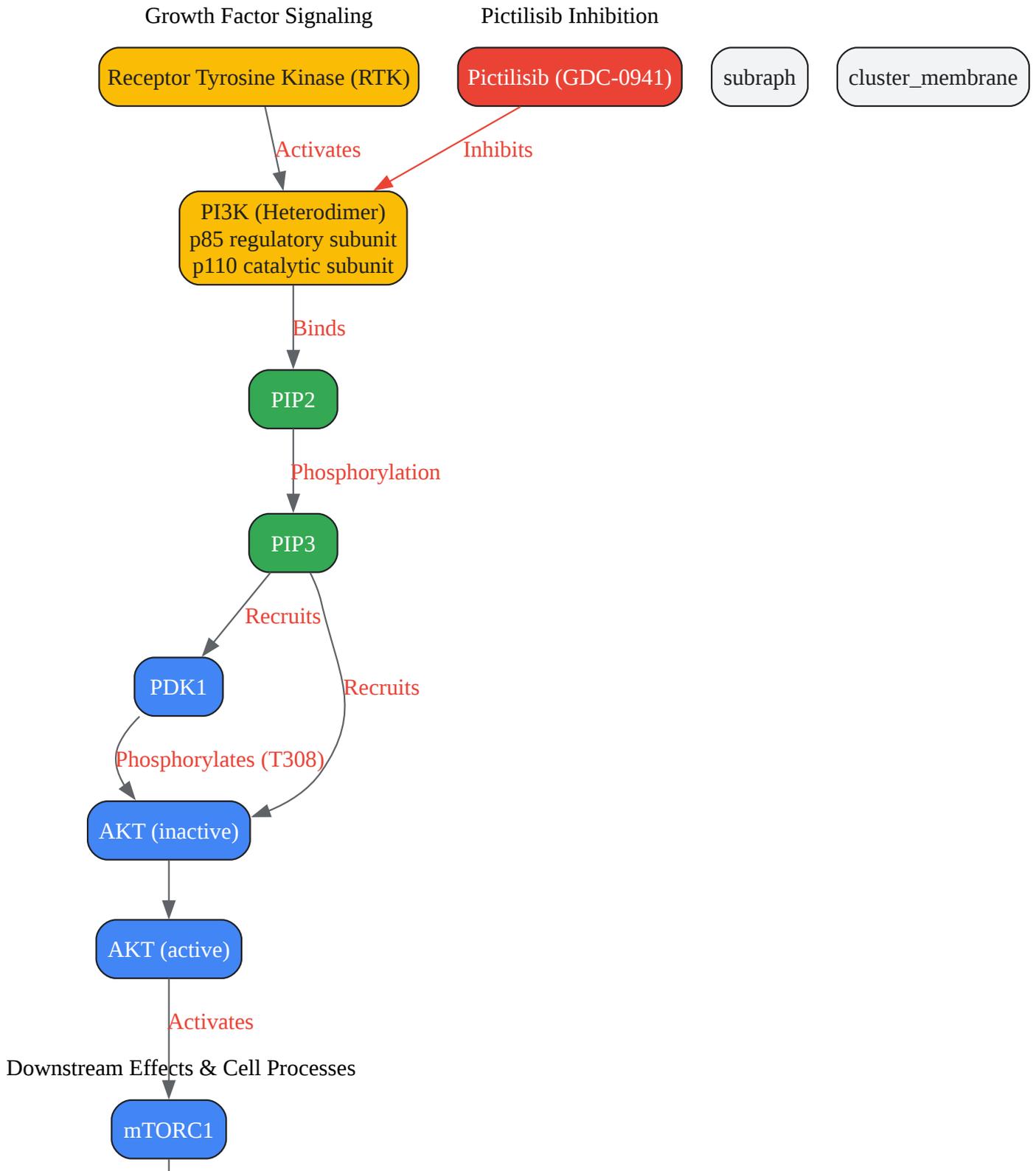
Experimental Protocol Overview

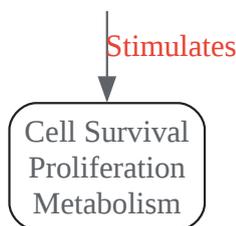
The clinical data for **Pictilisib** primarily comes from Phase II trials. Here is a typical methodology for these studies:

- **Objective:** To evaluate the efficacy and safety of **Pictilisib** in combination with an endocrine therapy (fulvestrant) for treating advanced breast cancer.
- **Study Design:** A randomized, double-blind, placebo-controlled Phase II trial.
- **Patient Population:** Patients with **HR-positive, HER2-negative advanced or metastatic breast cancer** whose disease had progressed on prior endocrine therapy [2].
- **Intervention Group:** **Pictilisib** + Fulvestrant.
- **Control Group:** Placebo + Fulvestrant.
- **Primary Endpoint:** **Progression-Free Survival (PFS)**, defined as the time from randomization to disease progression or death from any cause [2].
- **Key Findings:** The addition of **Pictilisib** to fulvestrant **did not significantly improve PFS** compared to the placebo group. The treatment was associated with significant toxicity, which led to dose reductions and discontinuations, limiting its efficacy [1] [2].

Pictilisib's Role in the PI3K Signaling Pathway

The following diagram illustrates the mechanism of action of **Pictilisib** within the PI3K/AKT/mTOR pathway, a key signaling cascade frequently dysregulated in cancer.





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Interpretation and Further Research

The available data suggests that while **Pictilisib** is a potent PI3K inhibitor preclinically, its clinical efficacy as part of a combination therapy in advanced breast cancer has been limited, largely due to toxicity issues that overshadow any potential benefit [2].

To conduct a more thorough comparison, you may need to:

- **Consult specialized cancer drug databases** like ClinicalTrials.gov for detailed records of all **Pictilisib** trials.
- **Search for systematic reviews or meta-analyses** that pool data from multiple early-phase trials to provide a broader view of response rates.
- **Explore newer-generation PI3K inhibitors** (e.g., Alpelisib, Inavolisib) that were developed to have a better efficacy and safety profile, as these are now more central to current research [3] [2].

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References

1. Pictilisib - an overview [sciencedirect.com]

2. PI3K Inhibitors in Advanced Breast Cancer: The Past ... [mdpi.com]

3. Breast Cancer Treatments: Drugs Targeting the PI3K/AKT/ ... [mdpi.com]

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